

Spectroscopic Data Interpretation for Hybridaphniphylline A: A Technical Overview

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Compound of Interest

Compound Name: Hybridaphniphylline A

Cat. No.: B15593661

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Researchers, scientists, and drug development professionals often rely on detailed spectroscopic analysis for the structural elucidation and characterization of novel natural products. This guide provides an overview of the spectroscopic interpretation of **Hybridaphniphylline A**, a complex Daphniphyllum alkaloid.

Hybridaphniphylline A is a unique natural product, classified as a hybrid of a Daphniphyllum alkaloid and an iridoid.^[1] It was first isolated from the dried stems and leaves of the plant *Daphniphyllum longeracemosum*.^[1] The structural determination of this intricate molecule, which possesses a hitherto unknown decacyclic fused skeleton, was accomplished through extensive spectroscopic analysis.^[1]

Due to the restricted availability of the primary research article detailing the complete spectroscopic data, this guide will provide a summary of the analytical techniques employed and the general structural features of **Hybridaphniphylline A**. While specific quantitative data for detailed tables is not publicly accessible, this overview serves as a foundational guide for researchers interested in this class of compounds.

General Spectroscopic Approach

The structural elucidation of **Hybridaphniphylline A**, as described in the initial research, relied on a combination of modern spectroscopic techniques. These methods are standard in the field of natural product chemistry for determining the connectivity and stereochemistry of complex molecules.

Key Spectroscopic Methods Employed:

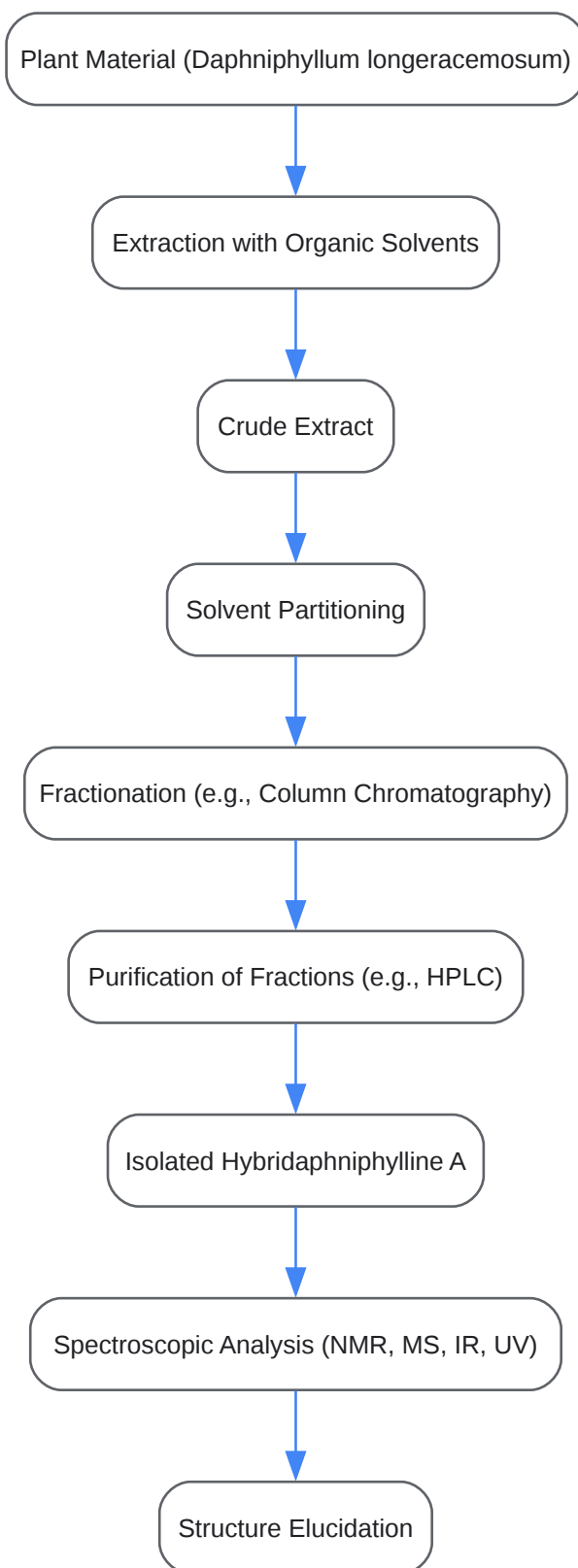
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H and ^{13}C NMR are fundamental for determining the carbon-hydrogen framework of a molecule. Advanced 2D NMR techniques such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) would have been essential in establishing the connectivity between different parts of the **Hybridaphniphylline A** molecule.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is crucial for determining the elemental composition of a new compound, allowing for the calculation of its molecular formula. Fragmentation patterns observed in tandem mass spectrometry (MS/MS) provide valuable information about the different structural motifs within the molecule.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the presence of specific functional groups within a molecule, such as carbonyls ($\text{C}=\text{O}$), hydroxyls ($\text{O}-\text{H}$), and amines ($\text{N}-\text{H}$), by observing their characteristic vibrational frequencies.
- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** UV-Vis spectroscopy provides information about the electronic transitions within a molecule and is particularly useful for identifying chromophores, such as conjugated systems.

Structural Features of Hybridaphniphylline A

Hybridaphniphylline A is a decacyclic fused alkaloid, suggesting a highly complex and rigid three-dimensional structure. The "hybrid" designation indicates that its biosynthesis likely involves the combination of a Daphniphyllum alkaloid precursor and an iridoid moiety.^[1] The proposed biogenetic pathway for **Hybridaphniphylline A** involves a natural Diels-Alder cycloaddition, a powerful carbon-carbon bond-forming reaction.^[1]

Experimental Protocols

Detailed experimental protocols for the isolation and spectroscopic analysis of **Hybridaphniphylline A** are contained within the primary research publication, which is not openly accessible. However, a general workflow for the isolation of such a compound from a plant source would typically involve the following steps:



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Figure 1. A generalized workflow for the isolation and characterization of a natural product like **Hybridaphniphylline A**.

Data Presentation

Without access to the specific quantitative data from the primary literature, it is not possible to present the detailed NMR and other spectroscopic data in tabular format as requested.

Researchers seeking this specific information are encouraged to consult the original publication directly:

- Wang, F., Mao, M. F., Wei, G. Z., Gao, Y., Ren, F. C., & Liu, J. K. (2013). Hybridaphniphyllines A and B, Daphniphyllum alkaloid and iridoid hybrids suggestive of Diels-Alder cycloaddition in Daphniphyllum longeracemosum. *Phytochemistry*, 95, 428-435.

Conclusion

Hybridaphniphylline A represents a fascinating and structurally complex member of the Daphniphyllum alkaloids. Its elucidation through a combination of powerful spectroscopic techniques highlights the capabilities of modern analytical chemistry in unraveling the intricate structures of natural products. While a comprehensive, in-depth guide necessitates access to the primary spectroscopic data, this overview provides a foundational understanding for researchers and professionals in the field. Further research into this and related compounds could yield valuable insights for drug discovery and development.

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References

- 1. Hybridaphniphyllines A and B, Daphniphyllum alkaloid and iridoid hybrids suggestive of Diels-Alder cycloaddition in Daphniphyllum longeracemosum - PubMed [pubmed.ncbi.nlm.nih.gov]
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